

Application Notes and Protocols for Lacto-N-fucopentaose V (LNFP V)

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Compound of Interest

Compound Name: *Lacto-N-fucopentaose V*

Cat. No.: *B15587447*

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Introduction

Lacto-N-fucopentaose V (LNFP V) is a neutral human milk oligosaccharide (HMO) that belongs to the fucosylated class of these complex sugars. While research has highlighted the significant biological activities of other fucosylated HMOs, such as Lacto-N-fucopentaose I (LNFP I) and Lacto-N-fucopentaose III (LNFP III), detailed functional studies and established protocols specifically for LNFP V are not yet widely available in peer-reviewed literature. The structural differences between these isomers likely result in distinct biological functions.

These application notes provide a summary of commercially available sources for purified LNFP V and offer generalized experimental protocols based on methodologies used for studying its isomers. These protocols can serve as a starting point for researchers investigating the biological activities of LNFP V.

Commercial Sources of Purified Lacto-N-fucopentaose V

A variety of commercial vendors supply high-purity **Lacto-N-fucopentaose V** for research purposes. Available forms include the purified oligosaccharide as well as versions conjugated to proteins or functionalized with linkers for use in a range of applications.

Supplier	Product Description	Available Formats
Elicityl	Lacto-N-fucopentaose V (>80% NMR)	Purified powder, conjugated to KLH, BSA, OVA, functionalized with biotin, fluorescein, DBCO, and attached to affinity chromatography gels.[1]
MedchemExpress	Lacto-N-fucopentaose V	Purified powder for research use only.[2]
BioCat	Lacto-N-fucopentaose V	Purified powder.
TargetMol	Lacto-N-fucopentaose V	Purified powder.
Biosynth	Lacto-N-fucopentaose V	Purified powder.

Potential Biological Activities and Applications (Inferred from Isomers)

While direct evidence for LNFP V is limited, studies on its isomers, LNFP I and LNFP III, suggest potential areas of investigation for LNFP V:

- **Immunomodulation:** LNFP I and LNFP III have been shown to modulate immune responses. LNFP I can decrease the proliferation of mononuclear cells and alter cytokine production, specifically reducing IL-12 and IFN- γ while increasing IL-10.[3] LNFP III has been observed to shift the immune response towards a Th2 profile and exhibit anti-inflammatory properties. These effects suggest that LNFP V could also play a role in regulating immune cell function and cytokine secretion.
- **Antiviral and Antimicrobial Activity:** LNFP I has demonstrated both antiviral and antibacterial properties.[4] It is plausible that LNFP V may also have a role in host defense against pathogens.
- **Gut Microbiota Modulation:** LNFP I is known to influence the composition of the gut microbiota.[4] As a non-digestible oligosaccharide, LNFP V is likely to be fermented by gut bacteria and could selectively promote the growth of beneficial microbes.

Experimental Protocols

The following are generalized protocols that can be adapted for the investigation of **Lacto-N-fucopentaose V**.

Protocol 1: In Vitro Immunomodulatory Effects on Human Peripheral Blood Mononuclear Cells (PBMCs)

This protocol is designed to assess the effect of LNFP V on the proliferation and cytokine production of human PBMCs.

1. Materials:

- Purified **Lacto-N-fucopentaose V**
- Ficoll-Paque PLUS
- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 1% penicillin-streptomycin
- Lipopolysaccharide (LPS) from E. coli
- Cell proliferation dye (e.g., CFSE)
- Human cytokine ELISA kits (e.g., for IL-10, IL-12, IFN- γ , TNF- α)
- 96-well cell culture plates

2. Methodology:

- **PBMC Isolation:** Isolate PBMCs from healthy donor blood using Ficoll-Paque density gradient centrifugation.
- **Cell Staining (for proliferation):** Label PBMCs with a cell proliferation dye like CFSE according to the manufacturer's instructions.
- **Cell Seeding:** Seed the labeled PBMCs in a 96-well plate at a density of 2×10^5 cells/well in complete RPMI-1640 medium.

- Treatment:
 - Prepare stock solutions of LNFP V in sterile PBS or culture medium.
 - Add LNFP V to the wells at a range of concentrations (e.g., 1, 10, 50, 100 µg/mL).
 - Include control groups: untreated cells, cells treated with a vehicle control, and cells stimulated with LPS (e.g., 100 ng/mL) in the presence or absence of LNFP V.
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for 72-96 hours.
- Analysis:
 - Proliferation: Harvest the cells and analyze CFSE dilution by flow cytometry.
 - Cytokine Production: Collect the culture supernatants and measure the concentrations of various cytokines using ELISA kits.

Protocol 2: Assessment of NF-κB Signaling Pathway Activation

This protocol outlines a method to determine if LNFP V modulates the NF-κB signaling pathway in a macrophage-like cell line (e.g., RAW 264.7 or THP-1).

1. Materials:

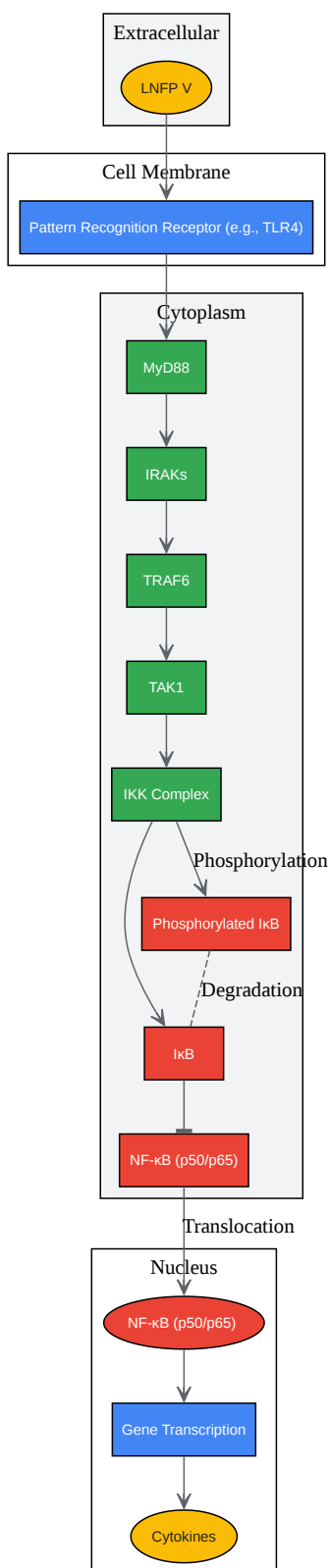
- Purified **Lacto-N-fucopentaose V**
- RAW 264.7 or THP-1 cells
- DMEM or RPMI-1640 medium with 10% FBS and 1% penicillin-streptomycin
- Lipopolysaccharide (LPS)
- Reagents for Western blotting (antibodies against p65, phospho-p65, IκBα) or an NF-κB reporter assay system.
- 24-well cell culture plates

2. Methodology:

- Cell Seeding: Seed RAW 264.7 or PMA-differentiated THP-1 cells in a 24-well plate and allow them to adhere overnight.
- Pre-treatment: Pre-treat the cells with various concentrations of LNFP V for 1-2 hours.
- Stimulation: Stimulate the cells with LPS (e.g., 100 ng/mL) for a predetermined time (e.g., 30-60 minutes).
- Cell Lysis: Wash the cells with cold PBS and lyse them with an appropriate lysis buffer.
- Analysis:
 - Western Blotting: Separate the protein lysates by SDS-PAGE, transfer to a membrane, and probe with antibodies to detect the phosphorylation of p65 and the degradation of I κ B α .
 - Reporter Assay: If using a reporter cell line, measure the reporter gene activity (e.g., luciferase) according to the manufacturer's protocol.

Visualizations

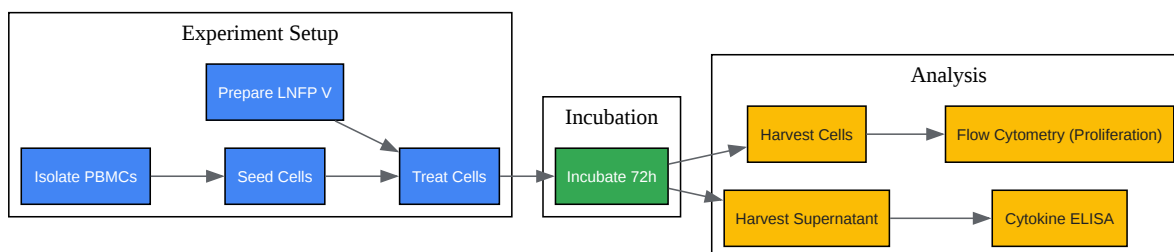
Signaling Pathway Diagram



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Caption: Hypothesized NF-κB signaling pathway potentially modulated by LNFP V.

Experimental Workflow Diagram



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Caption: Workflow for in vitro analysis of LNFP V on PBMCs.

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